

Disperse Red 17: An In-depth Technical Guide for Researchers and Scientists

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 17

Cat. No.: B1352304

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Disperse Red 17, a monoazo dye, is a synthetic colorant widely used in the textile and cosmetic industries. Its chemical structure, characterized by a single azo bond (-N=N-), places it in the azo class of dyes. This technical guide provides a comprehensive overview of **Disperse Red 17**, focusing on its chemical properties, synthesis, applications, and toxicological profile, with a particular emphasis on experimental methodologies and metabolic pathways relevant to researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Disperse Red 17 is an organic compound with the chemical formula $C_{17}H_{20}N_4O_4$.^[1] It is characterized by its red color and is sparingly soluble in water but soluble in organic solvents such as ethanol and acetone.^[2] The dye's properties are summarized in the table below.

Property	Value	Reference
Chemical Name	2-((2-Hydroxy-ethyl)-(3-methyl-4-(4-nitro-phenylazo)-phenyl)-amino)-ethanol	[3]
CAS Number	3179-89-3	[4]
Molecular Weight	344.37 g/mol	[2]
Molecular Formula	C ₁₇ H ₂₀ N ₄ O ₄	
Appearance	Reddish-brown crystals or powder	
Solubility	Soluble in ethanol and acetone	
Melting Point	150-152 °C	

Synthesis of Disperse Red 17

The synthesis of **Disperse Red 17** involves a two-step diazotization and coupling reaction. While specific industrial synthesis protocols are proprietary, the general methodology can be outlined based on the synthesis of structurally similar azo dyes.

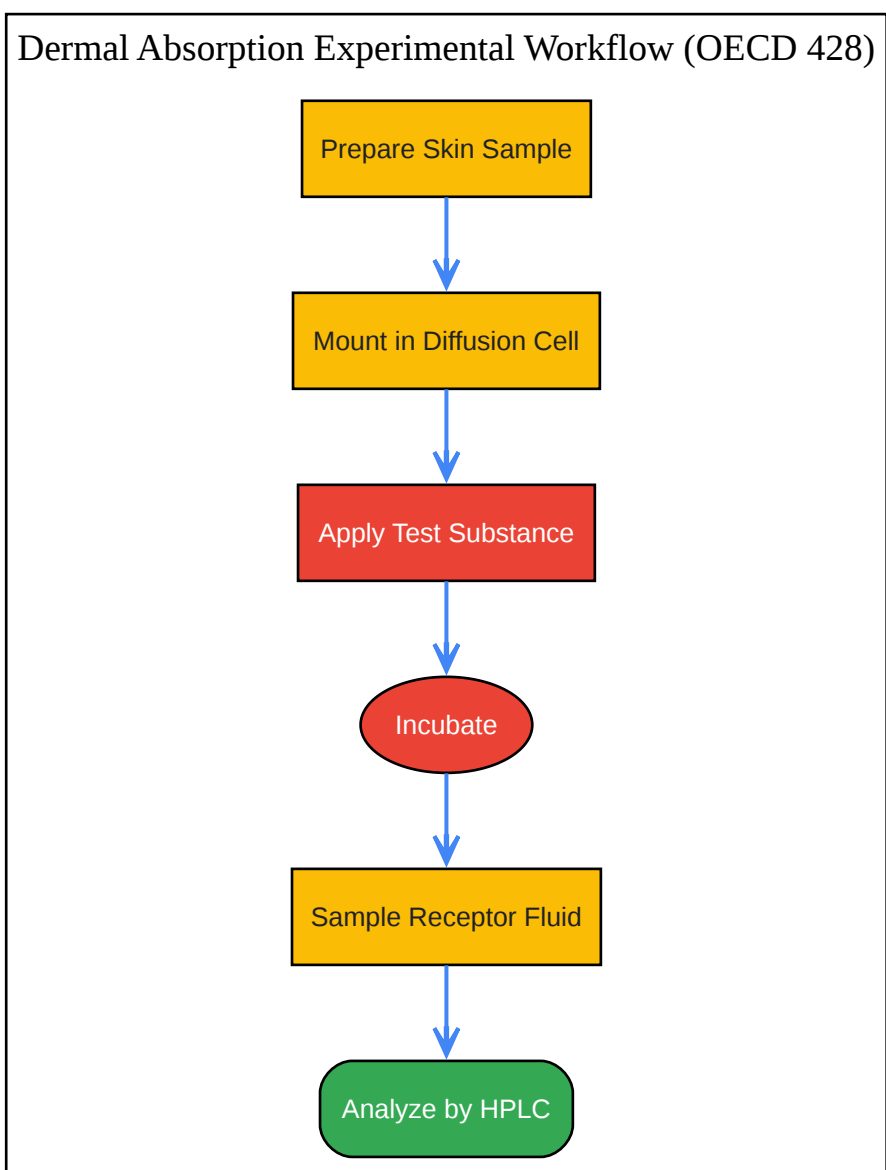
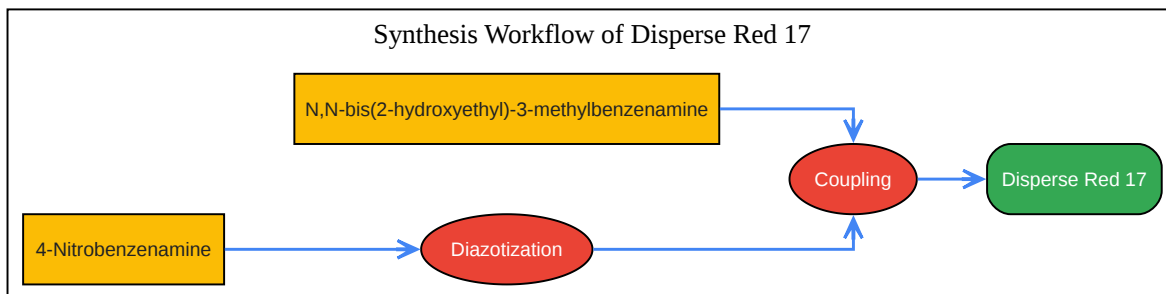
Experimental Protocol: Synthesis

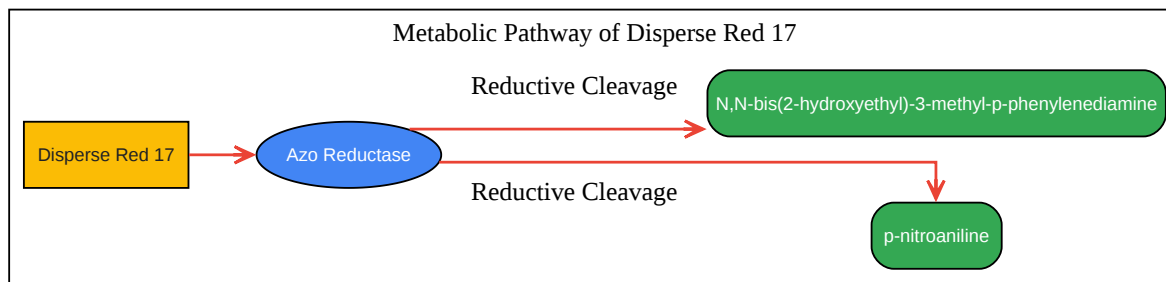
Step 1: Diazotization of 4-Nitrobenzenamine

- Dissolve 4-Nitrobenzenamine in an acidic solution (e.g., hydrochloric acid or sulfuric acid) at a low temperature (0-5 °C).
- Slowly add a solution of sodium nitrite (NaNO₂) to the cooled 4-Nitrobenzenamine solution with constant stirring.
- The reaction produces a diazonium salt solution. The presence of excess nitrous acid can be monitored using starch-iodide paper.

Step 2: Coupling Reaction

- Prepare a solution of the coupling component, N,N-bis(2-hydroxyethyl)-3-methylbenzenamine, in an appropriate solvent.
- Slowly add the previously prepared diazonium salt solution to the coupling component solution, maintaining a low temperature and constant stirring.
- The azo coupling reaction occurs, resulting in the formation of **Disperse Red 17** as a colored precipitate.
- The precipitated dye is then filtered, washed with water to remove any unreacted starting materials and byproducts, and dried.





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- To cite this document: BenchChem. [Disperse Red 17: An In-depth Technical Guide for Researchers and Scientists]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1352304#disperse-red-17-as-a-single-azo-class-dye>]

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